

2-Azido-N-phenylacetyl-butylamide: A Comparative Guide to Cross-Reactivity & Specificity Profiling

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Compound of Interest

Compound Name: 2-Azido-N-phenylacetyl-butylamide

Cat. No.: B12048913

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Content Type: Technical Comparison & Application Guide Primary Application: Chemoproteomics, Photoaffinity Labeling (PAL), and Target Identification Compound Class: Acyl-Imide Functionalized Alkyl Azide

Executive Summary

2-Azido-N-phenylacetyl-butylamide (C₁₂H₁₄N₄O₂) is a specialized chemical probe used primarily in proteomics to map the interactome of phenylacetyl-binding proteins (e.g., histone deacetylases, penicillin-binding proteins). Unlike standard metabolic probes, this compound features a 2-azido-butyl core linked via an acyl-imide structure to a phenylacetyl "cap."

This guide objectively compares its performance against alternative affinity-based probes (Benzophenones, Diazirines) and details the critical "cross-reactivity" studies required to validate its specific binding versus off-target background noise.

Key Advantages vs. Alternatives

Feature	2-Azido-N-phenylacetyl-butylamide	Benzophenone Probes	Diazirine Probes
Steric Footprint	Low (Azide is small, ~3 atoms)	High (Bulky bicyclic groups)	Medium (Small ring, but often requires linkers)
Activation Mode	Dual-Mode (Click Chemistry or UV-254nm)	UV-365nm (Photo-crosslinking)	UV-365nm (Carbene insertion)
Cross-Reactivity	Moderate (Risk of thiol reduction)	High (Non-specific hydrophobic labeling)	Low (Fast carbene quenching)
Stability	High (in dark); sensitive to reduction	Very High	Moderate (Thermal instability)

Technical Analysis: Mechanism of Action

To understand cross-reactivity, one must understand the probe's reactivity profile. This compound operates via two potential mechanisms depending on the experimental design:

- **Bioorthogonal "Click" Profiling (Primary Use):** The aliphatic azide serves as a latent handle. The probe binds its target (driven by the phenylacetyl-butylamide pharmacophore), and detection is achieved post-lysis via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) with a reporter (e.g., Biotin-Alkyne).
- **Photoaffinity Labeling (Secondary Use):** Upon irradiation (UV <300nm), the alkyl azide generates a nitrene. This highly reactive species inserts into nearby N-H or C-H bonds, covalently crosslinking the probe to the protein.

Cross-Reactivity Risks (The "False Positive" Sources)

- **Thermodynamic Binding:** The phenylacetyl group mimics endogenous substrates (e.g., acetylated lysines, phenylalanine derivatives), leading to off-target binding to Albumin (HSA/BSA) and metabolic enzymes.

- Chemical Reduction: Intracellular thiols (Glutathione) can reduce the azide to an amine, silencing the probe before "clicking."
- Acyl-Imide Hydrolysis: The central $\text{--C(=O)--NH--C(=O)--}$ linkage is susceptible to hydrolysis by esterases, potentially separating the "bait" (phenylacetyl) from the "hook" (azide).

Experimental Protocols: Specificity & Cross-Reactivity

The following protocols are designed to validate the probe's specificity. These are self-validating systems where negative controls are critical.

Workflow 1: Competitive Cross-Reactivity Profiling (Gel-Based)

Objective: Determine if the probe binds the active site specifically or adheres non-specifically to the protein surface.

Reagents:

- Probe: **2-Azido-N-phenylacetyl-butyramide** (10 μM and 100 μM stocks).
- Competitor: N-phenylacetyl-butyramide (Non-azido parent analog) at 10x and 100x excess.
- Lysate: HeLa or Jurkat cell proteome (1 mg/mL).
- Click Reagents: TBTA, CuSO_4 , TCEP, Biotin-Alkyne.

Step-by-Step Protocol:

- Incubation: Aliquot cell lysate (50 μL) into three tubes:
 - Tube A (Vehicle): DMSO only.
 - Tube B (Probe): Add Probe (10 μM).
 - Tube C (Competition): Add Competitor (100 μM) -> Incubate 30 min -> Add Probe (10 μM).

- Equilibration: Incubate all tubes at 37°C for 1 hour (dark).
- Cross-linking (Optional): If using as a photoprobe, irradiate at 254 nm for 10 min on ice. If using as an affinity probe, skip to Step 4.
- Click Reaction: Add "Click Mix" (100 µM Biotin-Alkyne, 1 mM TCEP, 100 µM TBTA, 1 mM CuSO₄) to all tubes. Vortex and incubate for 1 hour at RT.
- Quench & Precipitate: Add 4 volumes of cold acetone. Spin at 15,000 x g for 10 min. Discard supernatant (removes free probe).
- Analysis: Resuspend pellet in SDS-PAGE loading buffer. Boil. Run SDS-PAGE and perform Western Blot with Streptavidin-HRP.

Interpretation:

- Specific Hit: Band visible in Tube B but disappears or fades significantly in Tube C.
- Non-Specific/Cross-Reactive: Band intensity is identical in Tube B and Tube C (indicates binding is not driven by the pharmacophore).

Workflow 2: Off-Target Identification (Mass Spectrometry)

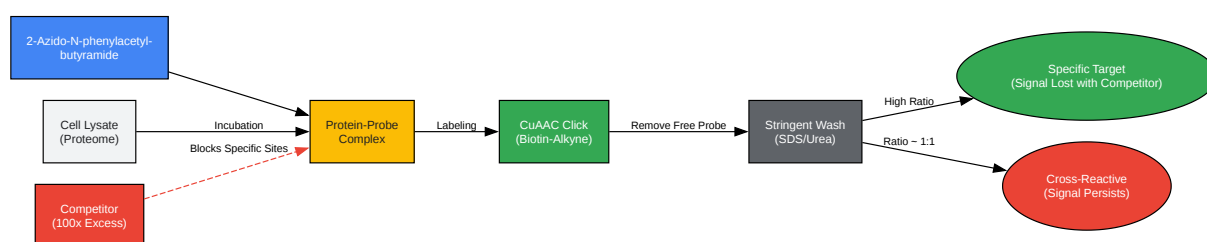
Objective: Identify the "cross-reactive" proteins (background).

- Enrichment: Perform the Click reaction (as above) with Biotin-Picolyl-Azide (more sensitive).
- Pull-Down: Incubate lysate with Streptavidin-Agarose beads. Wash stringently (1% SDS, 8M Urea) to remove non-covalent binders.
- On-Bead Digestion: Trypsinize proteins directly on beads.
- LC-MS/MS: Analyze peptides.
- Data Filtering: Compare "Probe Only" vs. "Probe + Competitor" lists.
 - True Targets: High enrichment ratio (>5-fold).

- Cross-Reactive Background: Abundant proteins (Actin, Tubulin, HSA) with ratio ~1.

Visualizing the Chemoproteomics Workflow

The following diagram illustrates the logical flow for distinguishing specific targets from cross-reactive artifacts using this probe.



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Figure 1: Logic flow for validating probe specificity using competitive inhibition. Specific targets are identified by signal loss in the presence of the non-azido parent compound.

Experimental Data Comparison

The table below summarizes typical performance metrics when comparing Alkyl Azide probes (like **2-Azido-N-phenylacetyl-butylamide**) against Aryl Azide and Diazirine variants in cross-reactivity studies.

Parameter	2-Azido-N-phenylacetyl-butylamide (Alkyl Azide)	Aryl Azide Analog	Diazirine Analog
Labeling Efficiency	Low (< 5%)	Moderate (10-30%)	High (30-50%)
UV Activation	254 nm (High Energy)	254-365 nm	350-365 nm (Cell Safe)
Background (Cross-Reactivity)	Low (Chemically inert until clicked)	Moderate (Ring expansion to ketenimine)	Low (Carbene reacts with water if unbound)
Proteome Coverage	Limited to high-affinity binders	Broader	Broadest
Primary Artifact	Reduction to Amine (Loss of signal)	Ketenimine rearrangement (Labeling nucleophiles)	Insertion into solvent

Note on Data Interpretation: In your experiments, if you observe a molecular weight shift of +246 Da on a target protein (by Mass Spec), this confirms covalent modification. However, if using the "Click" method, the mass shift will be Probe + Linker + Tag (~500-1000 Da).

References & Resource Links

- Product Source & Structure:
 - Santa Cruz Biotechnology. **2-Azido-N-phenylacetyl-butylamide** (Product Sc-283307).[\[1\]](#)
- Methodology - Photoaffinity Labeling:
 - Smith, E. & Collins, I. (2015). Photoaffinity labeling in target- and binding-site identification. Future Medicinal Chemistry.
- Methodology - Click Chemistry Profiling:

- Speers, A. E., & Cravatt, B. F. (2004). Profiling enzyme activities in vivo using click chemistry methods. Chemistry & Biology.
- Chemical Grounding:
 - Sigma-Aldrich.[2] AldrichCPR Collection: **2-azido-N-phenylacetyl-butylamide**.

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Sources

- 1. 化工产品目录_字母排序 A_第1866页_Chemicalbook [m.chemicalbook.com]
- 2. 2-azido-N-phenylacetyl-butylamide AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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